

A Comparative Toxicological Analysis of Barban and Its Metabolites

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the toxicological effects of the herbicide **Barban** and its primary metabolites. The information is intended to support research and development efforts by offering a concise summary of available quantitative toxicity data, insights into metabolic pathways, and potential mechanisms of action.

Executive Summary

Barban, a carbamate herbicide, undergoes metabolic transformation in organisms, leading to the formation of several metabolites, including 3-chloroaniline, 2-amino-4-chlorophenol, and 4-amino-2-chlorophenol. This guide compiles and compares the acute oral toxicity of **Barban** with its key metabolites, presenting available quantitative data (LD50 values). While direct comparative studies are limited, this guide synthesizes existing data to highlight the toxicological profiles of these compounds. The data suggests that the toxicity of the parent compound, **Barban**, and its metabolite 3-chloroaniline are of a similar order of magnitude in rats.

Quantitative Toxicity Data

The following table summarizes the available acute oral toxicity data (LD50) for **Barban** and its metabolites in rats.

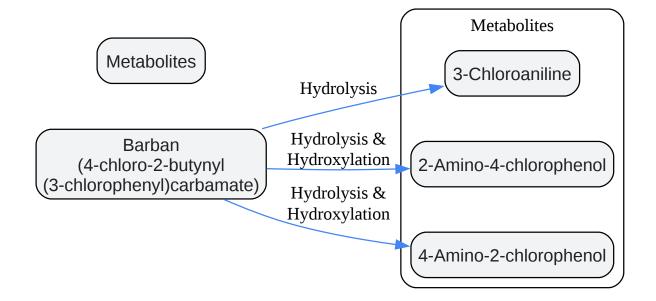


Compound	Chemical Structure	CAS Number	Oral LD50 (mg/kg) in Rats	Data Source
Barban	4-chloro-2- butynyl (3- chlorophenyl)car bamate	101-27-9	600	INVALID-LINK [1]
3-Chloroaniline	3-chloroaniline	108-42-9	256	INVALID-LINK [2]
2-Amino-4- chlorophenol	2-amino-4- chlorophenol	95-85-2	690	INVALID-LINK [3]
4-Amino-2- chlorophenol	4-amino-2- chlorophenol	3964-52-1	Data not available	

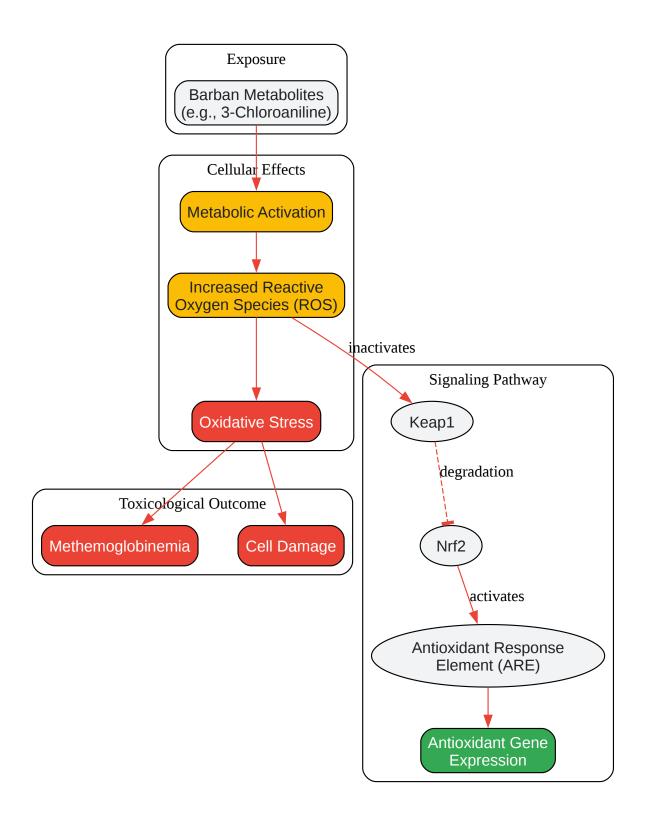
Metabolic Pathway of Barban

Barban is metabolized in plants and animals. The primary metabolic pathway involves the hydrolysis of the carbamate ester linkage, leading to the formation of 3-chloroaniline and other derivatives.









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References

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